

Application Notes and Protocols for N4-Acetylsulfamethoxazole-d4 in Antibiotic Metabolite Quantification

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Compound of Interest

Compound Name: N4-Acetylsulfamethoxazole-d4

Cat. No.: B10782639

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Introduction

Sulfamethoxazole, a widely used sulfonamide antibiotic, undergoes extensive metabolism in the body, with N4-acetylsulfamethoxazole being its major metabolite. Accurate quantification of both the parent drug and its metabolites is crucial for pharmacokinetic studies, drug monitoring, and environmental risk assessments.[1][2] **N4-Acetylsulfamethoxazole-d4**, a deuterium-labeled internal standard, is an essential tool for achieving precise and reliable quantification of N4-acetylsulfamethoxazole in various biological and environmental matrices using mass spectrometry-based methods.[3][4] The stable isotope label ensures that the internal standard co-elutes with the analyte and experiences similar ionization efficiency, correcting for matrix effects and variations in sample preparation and instrument response.[4] This document provides detailed application notes and protocols for the use of **N4-Acetylsulfamethoxazole-d4** in the quantification of N4-acetylsulfamethoxazole.

Analytical Methodologies

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the preferred method for the sensitive and selective quantification of N4-acetylsulfamethoxazole.[5][6] The use of **N4-Acetylsulfamethoxazole-d4** as an internal standard is critical for the accuracy of these methods.

Liquid Chromatography (LC)

A reversed-phase HPLC method is typically employed for the separation of N4-acetylsulfamethoxazole from other sample components.[7][8]

Typical LC Parameters:

Parameter	Value
Column	C18 column (e.g., Capcell Pak C18, 2.0 mm × 50 mm, 5 µm)
Mobile Phase	A: 0.1% Formic acid in Water; B: Acetonitrile
Gradient	A linear gradient is typically used, starting with a higher percentage of aqueous phase and increasing the organic phase over time.
Flow Rate	0.3 - 0.5 mL/min
Column Temperature	30-40°C[9]
Injection Volume	5-10 µL[9]

Mass Spectrometry (MS)

Electrospray ionization (ESI) in positive ion mode is commonly used for the detection of N4-acetylsulfamethoxazole and its deuterated internal standard.[9] A triple quadrupole (QqQ) mass spectrometer operating in Selected Reaction Monitoring (SRM) or Multiple Reaction Monitoring (MRM) mode provides high sensitivity and selectivity.[5][6][9]

Typical MS Parameters:

Parameter	Value
Ion Source	Electrospray Ionization (ESI), Positive Mode[9]
Gas Temperature	350°C[9]
Nebulizer Pressure	Dependent on instrument manufacturer
Capillary Voltage	Dependent on instrument manufacturer
MRM Transitions	To be optimized for specific instrument

Experimental Protocols

Sample Preparation

Proper sample preparation is crucial to remove interferences and concentrate the analyte of interest.[9] The choice of method depends on the sample matrix.

This is a rapid method for removing proteins from biological fluids.[9]

- To 100 µL of plasma or serum in a microcentrifuge tube, add 200 µL of a solution containing **N4-Acetylsulfamethoxazole-d4** in a protein-precipitating solvent (e.g., methanol or acetonitrile).[1]
- Vortex the mixture vigorously for 30 seconds.
- Centrifuge at high speed (e.g., 10,000 x g) for 10 minutes to pellet the precipitated proteins.
- Transfer the clear supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the initial mobile phase.[9]
- Vortex briefly and inject into the LC-MS/MS system.

SPE is used for cleanup and concentration of analytes from complex aqueous matrices.[9][10]

- Centrifuge the sample (e.g., 1-10 mL of urine or wastewater) to remove particulate matter.[9]

- Spike the sample with the internal standard, **N4-Acetylsulfamethoxazole-d4**.
- Condition an appropriate SPE cartridge (e.g., Oasis HLB) with 1-2 mL of methanol followed by 1-2 mL of deionized water.[9]
- Load the sample onto the SPE cartridge at a slow flow rate.[9]
- Wash the cartridge with a weak solvent to remove interferences.
- Elute the analyte and internal standard with a small volume of a strong solvent (e.g., methanol or acetonitrile).
- Evaporate the eluate to dryness and reconstitute as described in the protein precipitation protocol.

Data Presentation

The following tables summarize typical quantitative data obtained using the described methods.

Table 1: Linearity and Sensitivity

Analyte	Linear Range	Correlation Coefficient (r^2)	LOD ($\mu\text{g/L}$)	LOQ ($\mu\text{g/L}$)
Sulfamethoxazole	0.8–100.0 μg L–1	>0.999	0.25	0.80
Trimethoprim	0.5–100.0 μg L–1	>0.999	0.15	0.50

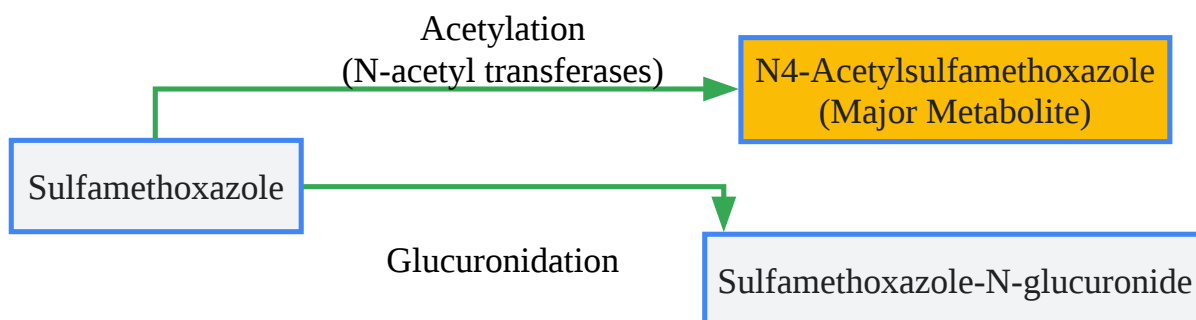
Data for Sulfamethoxazole and Trimethoprim from a study on hospital effluent.[5]

Table 2: Recovery Data

Matrix	Analyte	Recovery (%)
Seawater	Various Pharmaceuticals	95-108

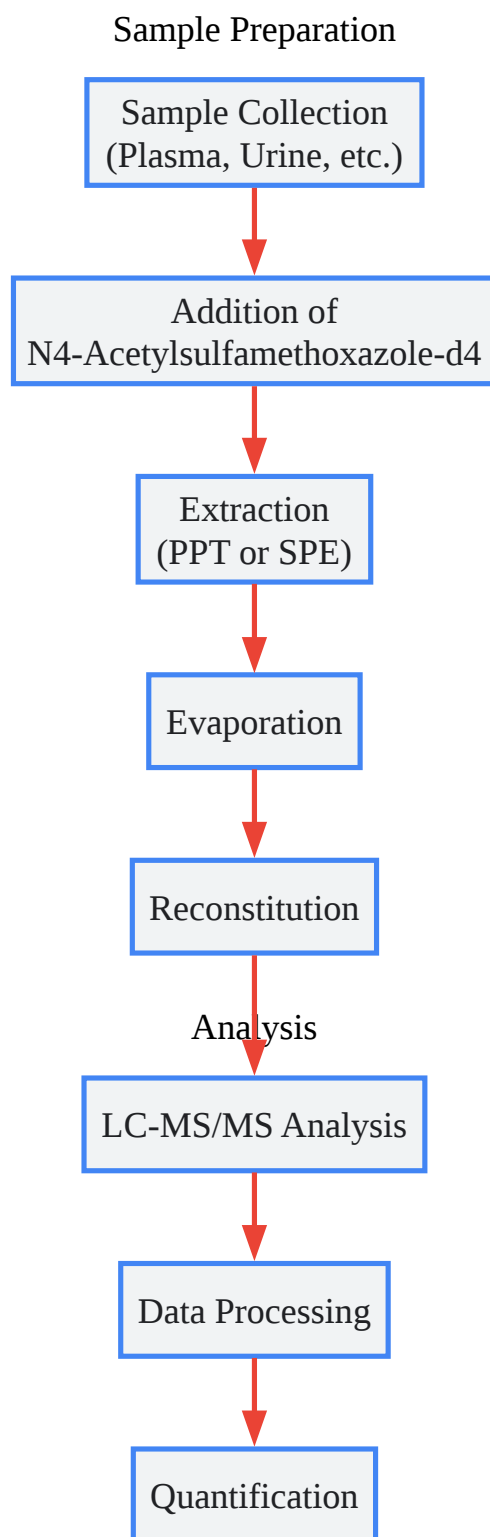
Recovery data for a multi-residue method in seawater.[11]

Visualizations



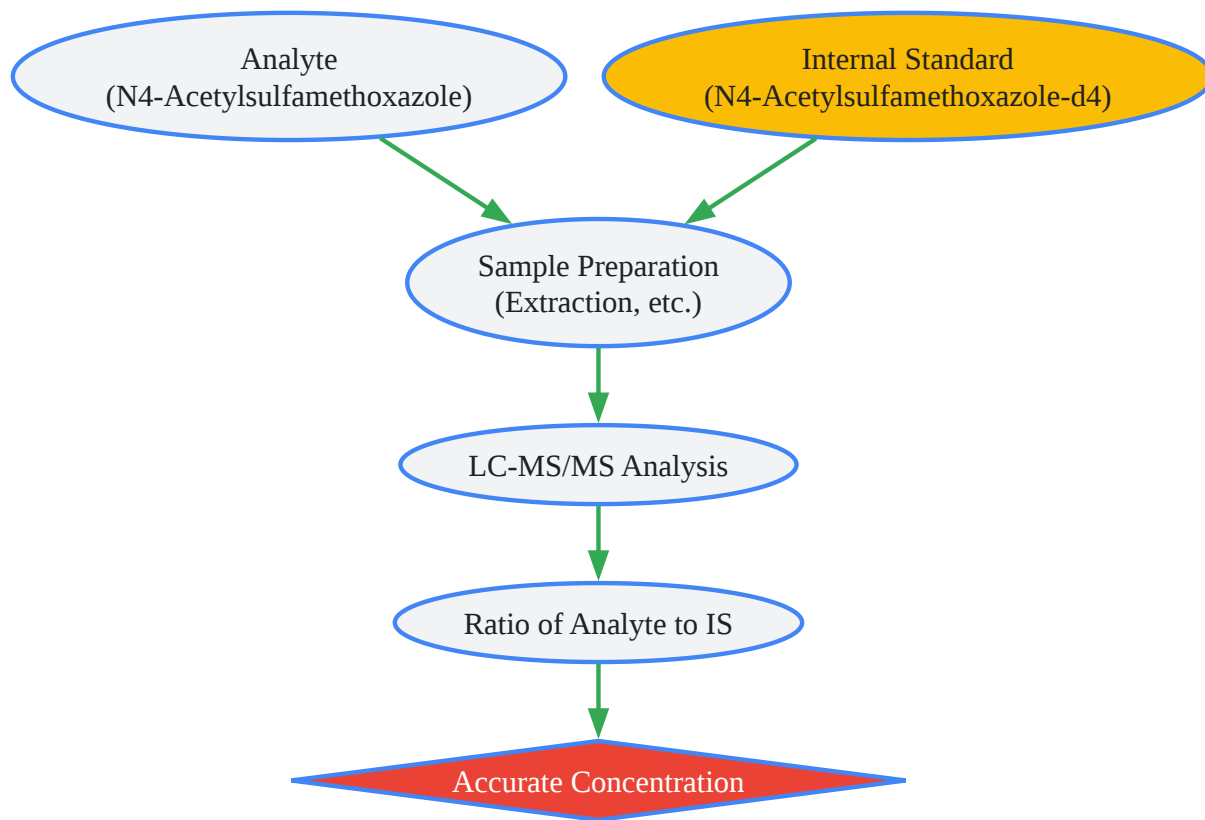
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Caption: Metabolic pathway of Sulfamethoxazole.



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Caption: General experimental workflow for quantification.



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Caption: Logic of using an internal standard.

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